

2,5-Dimethoxycinnamic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 2,5-Dimethoxycinnamic acid

Cat. No.: B146712

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An In-depth Technical Guide to 2,5-Dimethoxycinnamic Acid

This technical guide provides a comprehensive overview of **2,5-Dimethoxycinnamic acid**, a methoxy derivative of cinnamic acid. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, detailing its chemical identity, physicochemical properties, and relevant biological activities, along with experimental protocols.

Core Chemical Data

CAS Number: 10538-51-9[\[1\]](#)

Molecular Weight: 208.21 g/mol [\[1\]](#)[\[2\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dimethoxycinnamic acid** is presented in the table below.

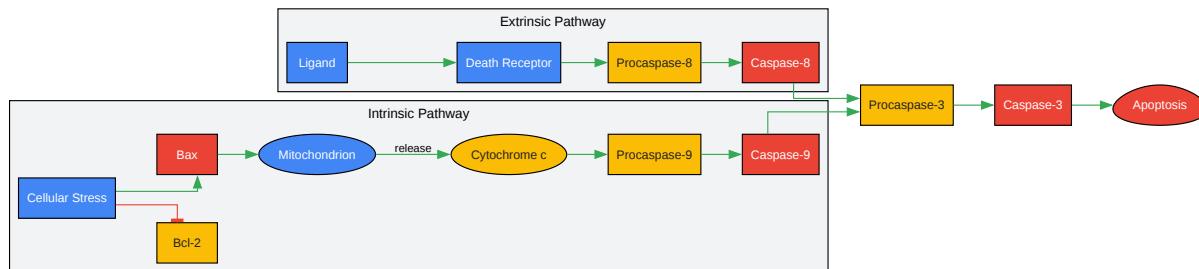
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₄	[1]
Melting Point	148-150 °C	
Form	Solid	
EC Number	234-114-9	[1]
Linear Formula	(CH ₃ O) ₂ C ₆ H ₃ CH=CHCO ₂ H	[1]

Biological Activity and Potential Applications

Methoxylated derivatives of cinnamic acid are recognized for their significant pro-health potential, exhibiting a range of biological activities including antimicrobial, antidiabetic, anticancer, and hepato-, cardio-, and neuroprotective effects.[\[3\]](#)[\[4\]](#) While specific research on the 2,5-dimethoxy isomer is less prevalent than for other isomers like ferulic acid or 3,4-dimethoxycinnamic acid, the broader class of cinnamic acid derivatives has been extensively studied for various therapeutic applications.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Derivatives of cinnamic acids are known to induce apoptosis and cell cycle arrest in cancer cells.[\[5\]](#)[\[7\]](#)[\[8\]](#) For instance, certain chalcone derivatives, which can be synthesized from methoxy-substituted acetophenones (related precursors to cinnamic acids), have been shown to disrupt microtubule polymerization, a critical process in cell division.[\[9\]](#)

The following diagram illustrates a generalized signaling pathway for apoptosis induction, a mechanism of action for many anticancer compounds, including some cinnamic acid derivatives.



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Generalized Apoptotic Signaling Pathway

Experimental Protocols

While specific experimental protocols for **2,5-Dimethoxycinnamic acid** are not extensively detailed in the provided search results, methodologies for the synthesis and biological evaluation of related dimethoxycinnamic acid isomers and derivatives can be adapted.

Synthesis of Dimethoxycinnamic Acids

A general method for the synthesis of dimethoxycinnamic acids involves the Knoevenagel condensation of a dimethoxybenzaldehyde with malonic acid.[\[10\]](#)

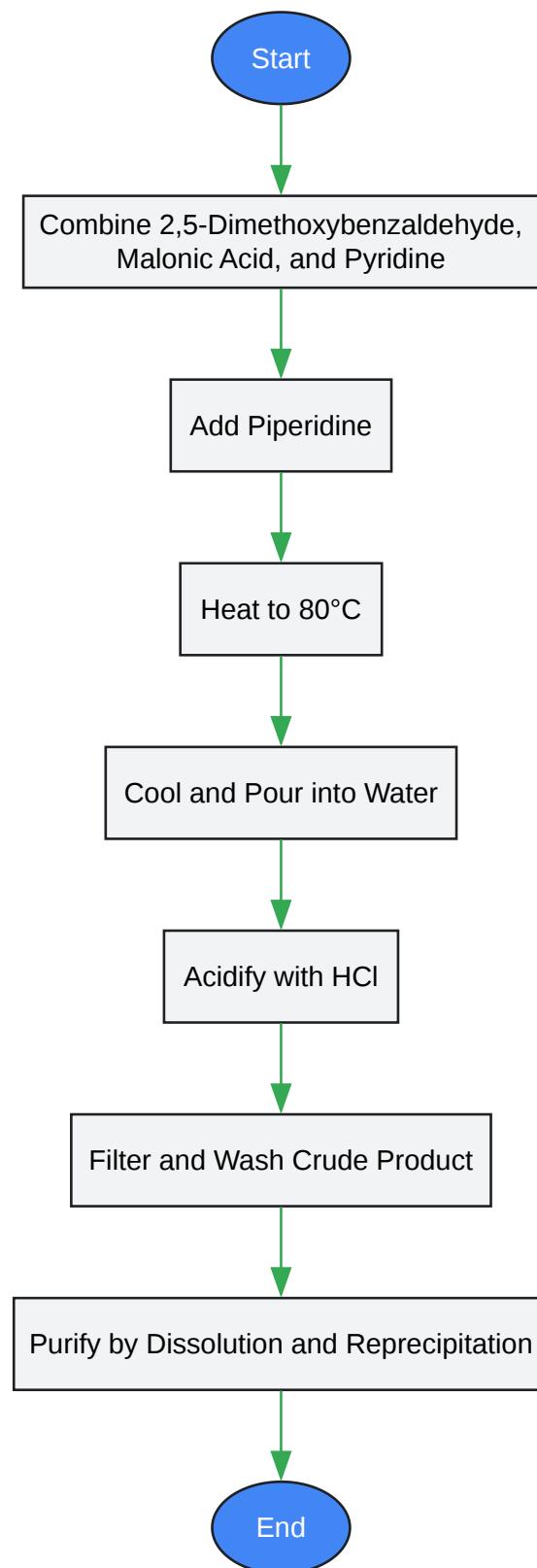
Protocol for the Synthesis of 2,3-Dimethoxycinnamic Acid

This protocol can be adapted for the 2,5-isomer by starting with 2,5-dimethoxybenzaldehyde.

- **Reaction Setup:** In a round-bottomed flask equipped with a reflux condenser, combine 2,3-dimethoxybenzaldehyde (1 mole), malonic acid (2 moles), and pyridine (400 ml).[\[10\]](#)
- **Initiation:** Add piperidine (15 ml) to the mixture.[\[10\]](#)

- Reaction Conditions: Heat the mixture to 80°C. The evolution of carbon dioxide typically begins around 55-60°C.[10]
- Work-up: After the reaction is complete, cool the mixture and pour it into cold water. Acidify with concentrated hydrochloric acid with stirring.[10]
- Purification: The crude product can be purified by dissolving it in a sodium hydroxide solution, filtering, and then re-precipitating with hydrochloric acid. The resulting crystalline material is washed with cold water and dried.[10]

The following diagram outlines the general workflow for this synthesis.

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